

Application of Dicyclohexylamine in Boiler Water Treatment: Application Notes and Protocols

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Compound of Interest

Compound Name: Dicyclohexylamine

Cat. No.: B1670486

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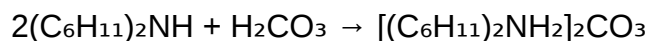
Introduction

Dicyclohexylamine (DCHA) is a volatile organic compound utilized in boiler water treatment programs as a corrosion inhibitor.[1] Its primary function is to neutralize acidic contaminants, primarily carbonic acid, that form in the steam and condensate systems of boilers.[2] By elevating the pH of the condensate, DCHA effectively mitigates the corrosion of steel components within the boiler system.[3] It is often used in conjunction with other neutralizing amines, such as morpholine, to provide comprehensive protection across the entire steam and condensate network.[4] This document provides detailed application notes and experimental protocols for the evaluation of **Dicyclohexylamine's** efficacy in boiler water treatment.

Mechanism of Action

The primary cause of corrosion in the condensate return lines of a boiler system is the formation of carbonic acid (H_2CO_3). This acid is a result of the thermal decomposition of bicarbonate and carbonate alkalinity in the boiler feedwater, which releases carbon dioxide (CO_2) into the steam.[2] As the steam condenses, the CO_2 dissolves in the water to form carbonic acid, leading to a decrease in pH and an increase in the corrosion rate of the steel piping.

Dicyclohexylamine is a volatile amine, which means it evaporates with the steam and is carried throughout the steam distribution system.[3] As the steam condenses, DCHA dissolves in the condensate and, being a base, neutralizes the carbonic acid according to the following reaction:



This reaction raises the pH of the condensate, typically to a target range of 8.5-9.5, thereby creating a less corrosive environment for the metal surfaces.[3]

In addition to its neutralizing capacity, DCHA can also contribute to the formation of a protective film on the metal surfaces, further inhibiting corrosion.[5] This dual-action mechanism makes it an effective corrosion inhibitor in boiler systems.

Quantitative Data Presentation

The following table summarizes the performance characteristics of **Dicyclohexylamine** in comparison to other commonly used neutralizing amines. The data has been compiled from various sources and is intended for comparative purposes. Actual performance may vary depending on the specific operating conditions of the boiler system.

Parameter	Dicyclohexylamine (DCHA)	Morpholine	Diethylaminoethanol (DEAE)
Distribution Ratio (Steam/Liquid)	4.0[3]	0.4[3]	1.7 - 2.4[6]
**Neutralizing Capacity (grams of amine per gram of CO ₂) **	2.3[4]	2.0[4]	2.6[4]
Basicity (pK _b at 25°C)	3.3	5.6	4.0
Recommended Condensate pH	8.5 - 9.5[3]	8.5 - 9.5[3]	8.5 - 9.5[3]

Experimental Protocols

The following protocols are designed to evaluate the effectiveness of **Dicyclohexylamine** as a corrosion inhibitor in a simulated boiler water environment. These protocols are based on established ASTM standards and common industry practices.^{[7][8][9]}

Corrosion Rate Determination by Weight Loss Method (Adapted from ASTM G31)

Objective: To determine the corrosion rate of carbon steel in a simulated boiler condensate environment with and without the addition of **Dicyclohexylamine**.

Materials:

- Carbon steel coupons (e.g., AISI 1010) of known dimensions and surface area.
- Simulated condensate solution (deionized water saturated with CO₂ to a target pH of 5.5-6.0).
- **Dicyclohexylamine** solutions of varying concentrations (e.g., 50, 100, 200 ppm).
- Glass beakers or flasks.
- Water bath or incubator for temperature control.
- Analytical balance.
- Desiccator.
- Inhibited acid solution for cleaning (e.g., hydrochloric acid with an appropriate inhibitor).

Procedure:

- Coupon Preparation:
 - Clean carbon steel coupons with a suitable solvent to remove any grease or oil.
 - Pickle the coupons in an inhibited acid solution to remove any existing oxide layer.
 - Rinse thoroughly with deionized water and then with acetone.

- Dry the coupons in a desiccator and weigh them accurately to four decimal places.
- Test Solution Preparation:
 - Prepare the simulated condensate solution by bubbling CO₂ through deionized water until the desired pH is reached.
 - Prepare test solutions by adding the desired concentrations of **Dicyclohexylamine** to the simulated condensate.
 - Prepare a control solution without any DCHA.
- Immersion Test:
 - Completely immerse three replicate coupons in each test solution and the control solution.
 - Maintain the test solutions at a constant temperature representative of condensate systems (e.g., 60-80°C) for a specified duration (e.g., 24, 48, or 72 hours).
- Coupon Cleaning and Re-weighing:
 - After the immersion period, remove the coupons from the solutions.
 - Clean the coupons to remove corrosion products according to ASTM G1 procedures (e.g., using an inhibited acid solution).
 - Rinse, dry, and re-weigh the coupons accurately.
- Corrosion Rate Calculation:
 - Calculate the corrosion rate (CR) in mils per year (mpy) using the following formula: CR (mpy) = (K × W) / (A × T × D) Where:
 - K = constant (3.45 × 10⁶ for mpy)
 - W = mass loss in grams
 - A = surface area of the coupon in cm²

- T = exposure time in hours
- D = density of the metal in g/cm³ (e.g., 7.87 g/cm³ for carbon steel)
- Inhibition Efficiency Calculation:
 - Calculate the inhibition efficiency (IE%) of **Dicyclohexylamine** using the following formula:
IE% = [(CR_control - CR_inhibitor) / CR_control] × 100 Where:
 - CR_control = corrosion rate in the control solution
 - CR_inhibitor = corrosion rate in the DCHA solution

Electrochemical Corrosion Measurement (Adapted from ASTM G5)

Objective: To evaluate the effect of **Dicyclohexylamine** on the electrochemical corrosion behavior of carbon steel using potentiodynamic polarization techniques.

Materials:

- Potentiostat/Galvanostat.
- Three-electrode electrochemical cell (working electrode: carbon steel; reference electrode: Saturated Calomel Electrode (SCE) or Ag/AgCl; counter electrode: platinum or graphite).
- Simulated condensate solution.
- **Dicyclohexylamine** solutions of varying concentrations.

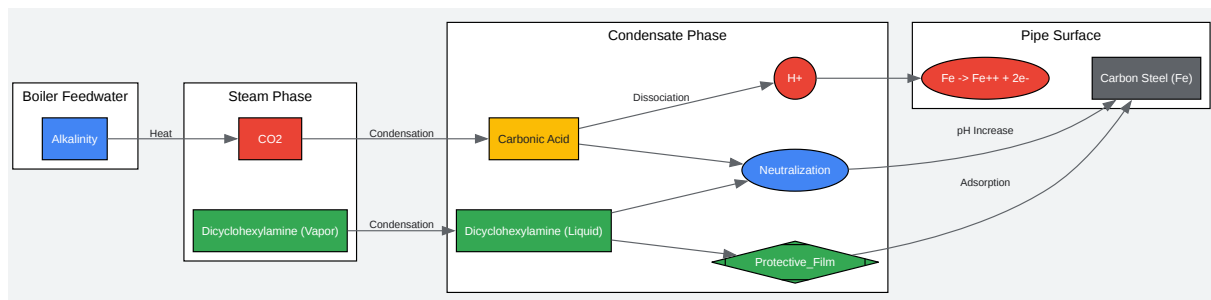
Procedure:

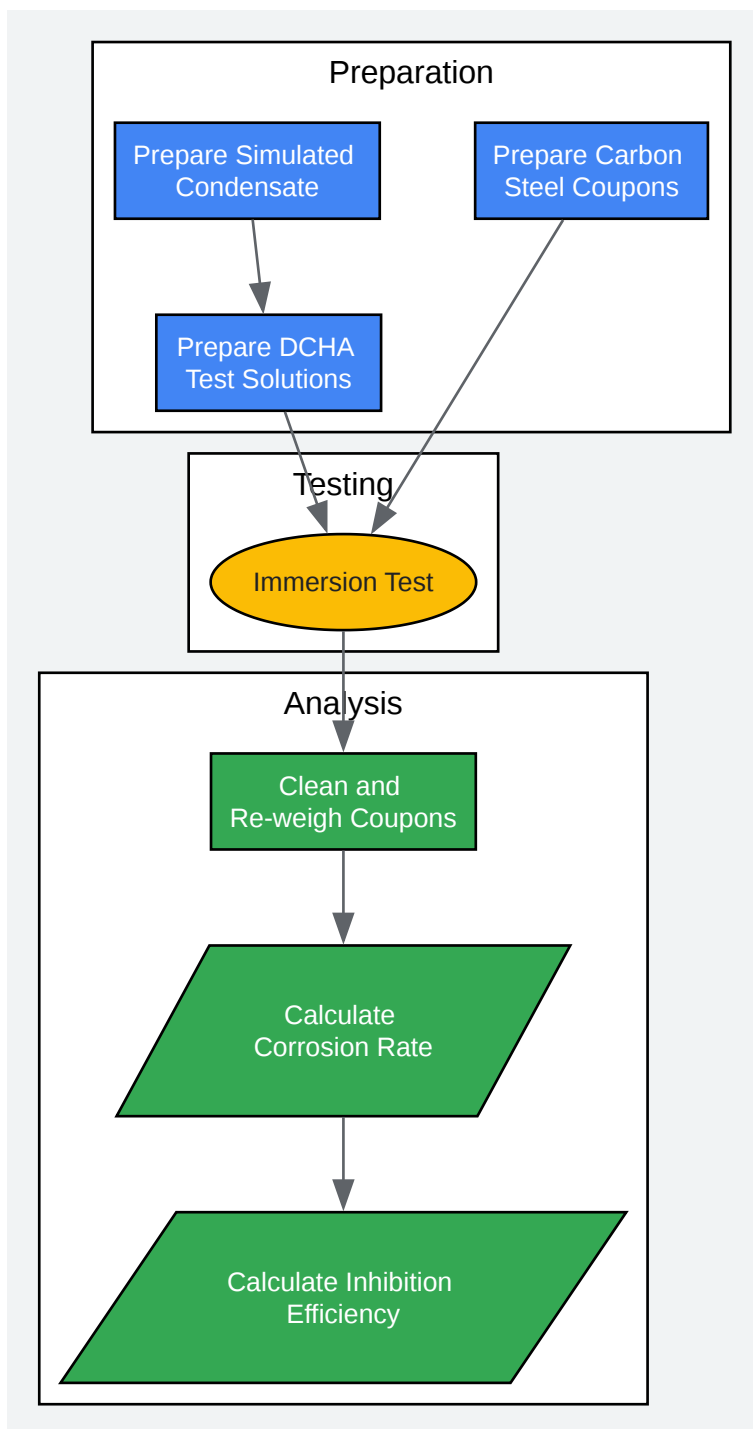
- Electrode Preparation:
 - Prepare the carbon steel working electrode by embedding it in an insulating resin, leaving a known surface area exposed.

- Polish the exposed surface to a mirror finish using successively finer grades of abrasive paper.
- Degrease with a suitable solvent and rinse with deionized water.
- Electrochemical Measurement:
 - Assemble the electrochemical cell with the prepared electrodes and the test solution (simulated condensate with and without DCHA).
 - Allow the system to stabilize for a period (e.g., 30-60 minutes) to reach a steady open circuit potential (OCP).
 - Perform a potentiodynamic polarization scan by sweeping the potential from a cathodic value to an anodic value relative to the OCP (e.g., -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 0.167 mV/s).
- Data Analysis:
 - Plot the resulting polarization curve (log current density vs. potential).
 - Determine the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) by Tafel extrapolation of the linear portions of the anodic and cathodic curves.
 - Calculate the corrosion rate from the i_{corr} value using Faraday's law.
 - Calculate the inhibition efficiency (IE%) using the following formula: $IE\% = [(i_{\text{corr_control}} - i_{\text{corr_inhibitor}}) / i_{\text{corr_control}}] \times 100$ Where:
 - $i_{\text{corr_control}}$ = corrosion current density in the control solution
 - $i_{\text{corr_inhibitor}}$ = corrosion current density in the DCHA solution

Visualizations

Corrosion Inhibition Mechanism





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